

A Comprehensive Technical Guide to the Physical Properties of Cyclopentylbenzene

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Compound of Interest

Compound Name: Cyclopentylbenzene

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Introduction

Cyclopentylbenzene, a hydrocarbon belonging to the aromatic family, is a significant molecule in organic synthesis and materials science. A thorough understanding of its physical properties is paramount for its effective use in research, development, and manufacturing. This technical guide provides an in-depth overview of the key physical characteristics of **cyclopentylbenzene**, detailed experimental protocols for their determination, and a summary of its applications where these properties are of critical importance.

Core Physical Properties

The fundamental physical properties of **cyclopentylbenzene** are summarized below. These values are essential for predicting its behavior in various chemical and physical processes, including reaction kinetics, purification, and formulation.

General and Molecular Properties

Property	Value	Source(s)
Chemical Formula	C ₁₁ H ₁₄	[1][2][3][4][5]
Molecular Weight	146.23 g/mol	[1][2][3][4][5]
CAS Number	700-88-9	[1][2][3][4][5]
Synonyms	Phenylcyclopentane, Benzene, cyclopentyl-	[1][2][4]

Thermophysical Properties

Property	Value	Source(s)
Boiling Point	221.2 °C at 760 mmHg	[1][6]
Melting Point	Not available	[7]
Flash Point	79.4 °C	[1][6]
Density	0.956 g/cm ³	[1][6]
Refractive Index	1.533	[1][6]
Vapor Pressure	0.161 mmHg at 25°C	[1]

Solubility

Cyclopentylbenzene is a non-polar molecule. Following the principle of "like dissolves like," it is highly soluble in non-polar organic solvents such as hexane and toluene.[8] Conversely, it has very low solubility in polar solvents like water.[8]

Experimental Protocols for Property Determination

Accurate determination of physical properties is crucial for compound identification and purity assessment. The following are detailed methodologies for measuring the key physical properties of liquid organic compounds like **cyclopentylbenzene**.

Boiling Point Determination (Capillary Method)

The boiling point is a key indicator of a liquid's volatility and purity. The capillary method is a common and reliable technique for its determination.[9][10][11]

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed in a small test tube or a fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is heated in a controlled manner, for instance, using a Thiele tube or an aluminum block.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is then discontinued, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[9][11]



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Workflow for Boiling Point Determination

Density Measurement (Volumetric Method)

The density of a liquid is its mass per unit volume and is an important parameter for quality control and substance identification.

Procedure:

- A clean and dry volumetric flask of a known volume (e.g., 10 mL) is weighed accurately on an analytical balance.
- The flask is filled with the liquid sample up to the calibration mark.
- The filled flask is weighed again.
- The mass of the liquid is determined by subtracting the mass of the empty flask from the mass of the filled flask.
- The density is calculated by dividing the mass of the liquid by the volume of the flask.[12][13]



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Workflow for Density Measurement

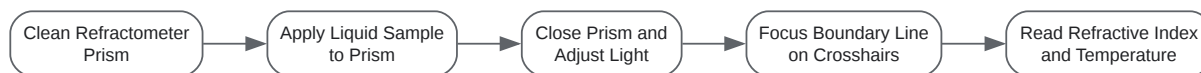
Refractive Index Measurement (Abbe Refractometer)

The refractive index is a measure of how much light bends as it passes through a substance and is a valuable tool for identifying liquids and assessing their purity.[14]

Procedure:

- The prism of the Abbe refractometer is cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry.[15]
- A few drops of the liquid sample are placed on the surface of the prism.
- The prism is closed, and the light source is adjusted to illuminate the sample.
- While looking through the eyepiece, the adjustment knob is turned until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index value is read from the instrument's scale.[15]

- The temperature at which the measurement is taken should be recorded, as the refractive index is temperature-dependent.[14]



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Workflow for Refractive Index Measurement

Melting Point Determination

While **cyclopentylbenzene** is a liquid at room temperature, the determination of melting points is crucial for solid organic compounds. For compounds that are solid at room temperature, a common method involves a melting point apparatus.

Procedure:

- A small amount of the finely powdered solid sample is packed into a capillary tube.[16]
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.[17]
- The temperature at which the first drop of liquid appears and the temperature at which the entire solid has melted are recorded as the melting point range.[16][17]

Applications and Importance of Physical Properties

The physical properties of **cyclopentylbenzene** are critical in its primary application as a starting material and intermediate in organic synthesis. For instance, it can be synthesized from benzene and is used in the preparation of other organic molecules.[18][19]

- **Boiling Point:** Essential for purification by distillation. A narrow boiling point range is indicative of high purity.
- **Density:** Important for calculations in chemical reactions, such as determining molar quantities from a given volume.

- Refractive Index: Used as a quick and non-destructive method to assess the purity of the substance.
- Solubility: Dictates the choice of solvents for reactions, extractions, and purification processes.

In conclusion, a comprehensive knowledge of the physical properties of **cyclopentylbenzene** is indispensable for chemists and researchers. The data and protocols presented in this guide provide a solid foundation for the safe and effective handling and utilization of this important organic compound.

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